

An In-depth Technical Guide to 3-Ethylbenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethylbenzonitrile

Cat. No.: B1329685

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **3-Ethylbenzonitrile**, a versatile aromatic compound. This document is intended for use by researchers, scientists, and professionals in drug development and other scientific fields who require detailed technical information on this chemical.

Molecular Structure and Properties

3-Ethylbenzonitrile is an organic compound with a chemical formula of C_9H_9N .^{[1][2]} It consists of a benzene ring substituted with an ethyl group and a nitrile group at positions 1 and 3, respectively. The presence of the nitrile group and the aromatic ring makes it a useful intermediate in various organic syntheses.

The molecular weight of **3-Ethylbenzonitrile** is approximately 131.18 g/mol.^{[1][2]} It typically appears as a colorless to brown or pale yellow liquid and is sparingly soluble in water.^{[1][2]}

Table 1: Physicochemical Properties of 3-Ethylbenzonitrile

Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ N	[1][2]
Molecular Weight	131.18 g/mol	[1][2]
CAS Number	34136-57-7	[1][2]
Appearance	Colorless to brown/pale yellow liquid	[1][2]
Boiling Point	~225 °C (approx.)	[2]
InChI	InChI=1S/C9H9N/c1-2-8-4-3-5-9(6-8)7-10/h3-6H,2H2,1H3	
InChIKey	WEDBHNMGFLTQNC-UHFFFAOYSA-N	
Canonical SMILES	CCC1=CC(=CC=C1)C#N	

Synthesis of 3-Ethylbenzonitrile

A common laboratory-scale synthesis of **3-Ethylbenzonitrile** involves the cyanation of 3-bromoethylbenzene. The following is a representative experimental protocol.

Experimental Protocol: Synthesis from 3-Bromoethylbenzene

Materials:

- 3-Bromoethylbenzene
- Zinc cyanide (Zn(CN)₂)
- Tetrakis(triphenylphosphine)palladium(0) (Pd(PPh₃)₄)
- Anhydrous toluene
- Silica gel for column chromatography

- Cyclohexane
- Ethyl acetate

Procedure:

- In a pressure tube, dissolve 3-bromoethylbenzene, zinc cyanide, and a catalytic amount of tetrakis(triphenylphosphine)palladium(0) in anhydrous toluene.
- Degas the mixture and place it under an inert argon atmosphere.
- Seal the pressure tube and stir the reaction mixture at 80°C for 12 hours.
- After the reaction is complete, cool the mixture to room temperature and concentrate it to dryness under reduced pressure.
- Purify the resulting residue by column chromatography on silica gel, using a mixture of cyclohexane and ethyl acetate (e.g., 95:5) as the eluent to afford **3-Ethylbenzonitrile**.

Applications in Research and Development

3-Ethylbenzonitrile serves as a key building block in the synthesis of more complex molecules. Its primary applications are in the following areas:

- Pharmaceuticals: It is utilized as an intermediate in the production of various pharmaceutical agents.^[1]
- Agrochemicals: The compound is a precursor in the synthesis of certain agrochemicals.^[1]
- Dyes and Pigments: It is employed in the development of dyes and pigments.
- Advanced Materials: **3-Ethylbenzonitrile** is used in the creation of advanced materials due to the properties conferred by the nitrile and aromatic functionalities.

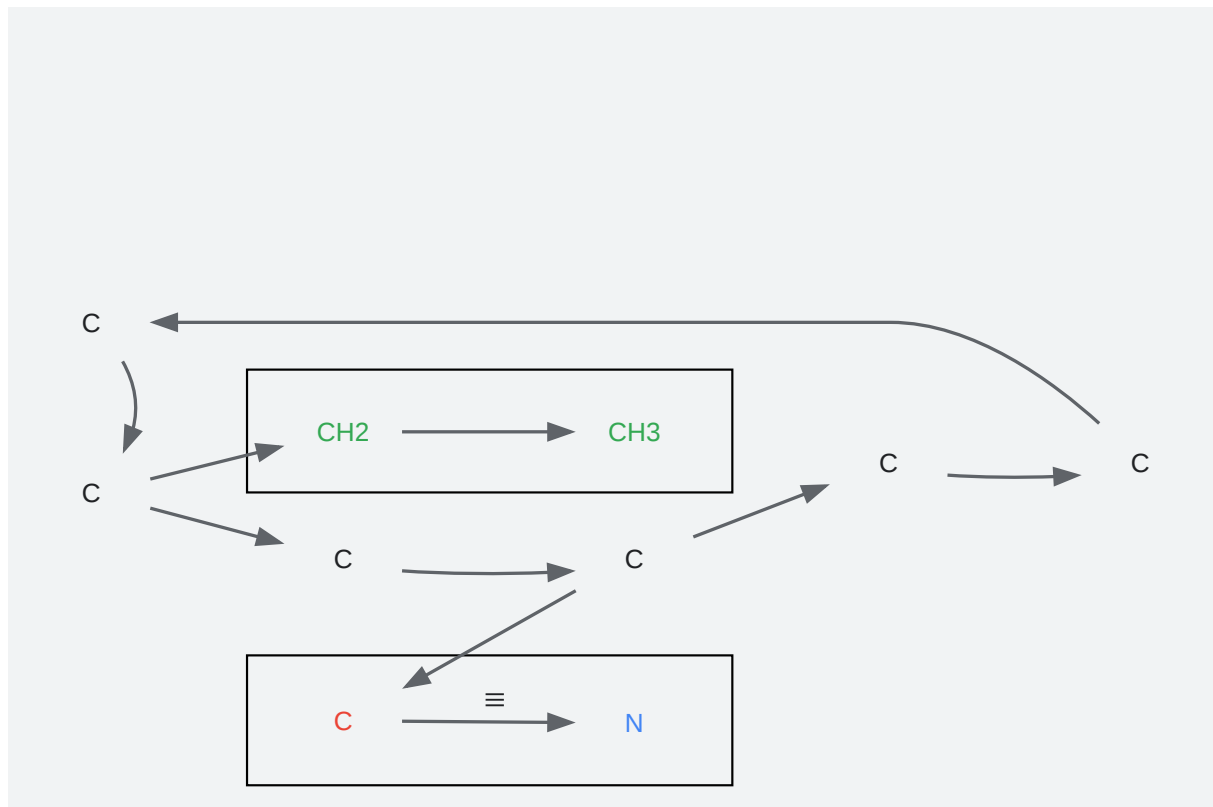
Safety and Handling

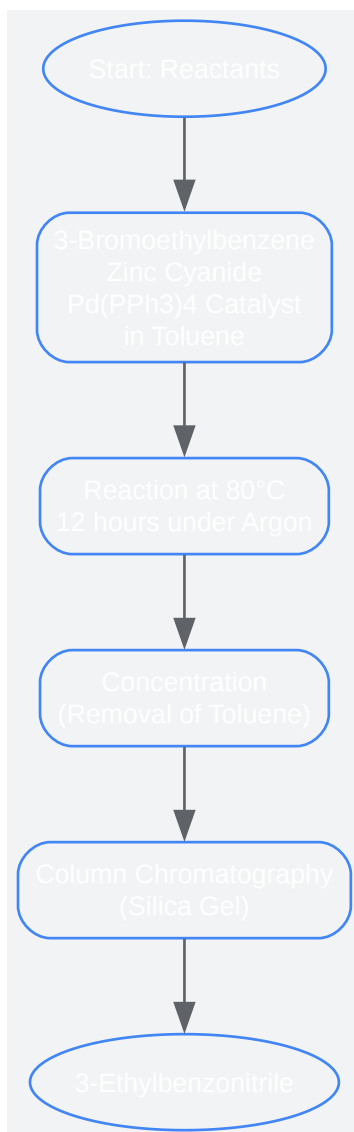
3-Ethylbenzonitrile is harmful if swallowed, inhaled, or in contact with skin, and can cause irritation to the eyes, respiratory system, and skin.^[2] Appropriate personal protective

equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound.[2] Work should be conducted in a well-ventilated area or a chemical fume hood.[3][4]

Storage: Store in a cool, dry place away from heat and ignition sources.[2][3] Keep the container tightly closed.

Visualizations





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Phone: (601) 213-4426

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